

Personal protective equipment for handling 3-Methylisoxazolo[5,4-b]pyridine

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Compound of Interest

Compound Name: 3-Methylisoxazolo[5,4-b]pyridine

Cat. No.: B1605792

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Essential Safety and Handling Guide for 3-Methylisoxazolo[5,4-b]pyridine

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **3-Methylisoxazolo[5,4-b]pyridine**. Adherence to these procedures is critical for ensuring laboratory safety and proper chemical management.

Hazard Summary

3-Methylisoxazolo[5,4-b]pyridine is a highly flammable liquid and vapor that is harmful if swallowed, inhaled, or in contact with skin. It is known to cause serious eye irritation and skin irritation.

Personal Protective Equipment (PPE)

The following table summarizes the required personal protective equipment for handling **3-Methylisoxazolo[5,4-b]pyridine**.

Body Part	Personal Protective Equipment	Standard
Eyes/Face	Chemical safety goggles and a face shield where splashing is a risk.	ANSI Z87.1-2003 or European Standard EN166[1]
Skin	Chemical-resistant gloves (e.g., Butyl rubber, Neoprene) and a flame-resistant lab coat.	EU Directive 89/686/EEC and the standard EN 374 derived from it.[2]
Respiratory	Use only in a well-ventilated area or under a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator is required.	NIOSH approved[3]
Body	Flame-resistant and impervious clothing.[2]	-

Operational Plan: Step-by-Step Handling Procedure

1. Preparation and Engineering Controls:

- Ensure a certified chemical fume hood is operational.
- Verify that an eyewash station and safety shower are accessible and unobstructed.[1]
- Remove all potential ignition sources from the work area, such as open flames, hot plates, and spark-producing equipment.
- Ground and bond all containers and receiving equipment to prevent static discharge.

2. Donning PPE:

- Before entering the designated handling area, don all required PPE as specified in the table above.

- Inspect gloves for any signs of degradation or puncture before use.[2]

3. Chemical Handling:

- Conduct all work with **3-Methylisoxazolo[5,4-b]pyridine** inside a chemical fume hood.
- Use non-sparking tools for all operations.
- Keep the container tightly closed when not in use.[2]
- Avoid breathing vapors or mists.[2]
- Prevent contact with skin and eyes.[2]
- Do not eat, drink, or smoke in the work area.

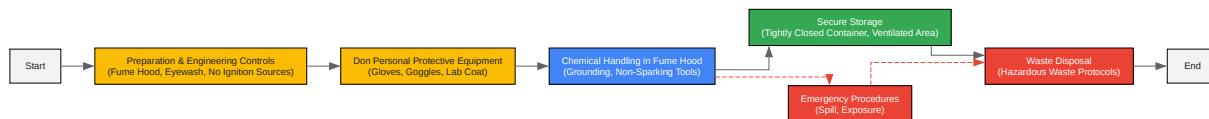
4. Emergency Procedures:

- In case of skin contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing and wash it before reuse.[2]
- In case of eye contact: Immediately rinse eyes cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.[1][2]
- If inhaled: Move the person to fresh air and keep them comfortable for breathing. If feeling unwell, call a poison center or doctor.[2]
- If swallowed: Rinse mouth with water. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.[2]
- In case of a spill: Evacuate the area. For large spills, collect mechanically by pumping. For smaller spills, absorb with an inert material and place in a suitable container for disposal. Ventilate the area.

Disposal Plan

- Dispose of **3-Methylisoxazolo[5,4-b]pyridine** and any contaminated materials as hazardous waste.
- Follow all local, regional, and national regulations for hazardous waste disposal.
- Do not allow the product to enter drains.
- Contaminated packaging should be treated as hazardous waste and disposed of accordingly.

Workflow for Safe Handling of **3-Methylisoxazolo[5,4-b]pyridine**



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Caption: Logical workflow for the safe handling of **3-Methylisoxazolo[5,4-b]pyridine**.

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